

3-Methyl-1-octadecylimidazolium chloride: A Technical Deep Dive for Researchers

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Compound of Interest

Compound Name: 3-Methyl-1-octadecylimidazolium chloride

Cat. No.: B069637

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CAS Number: 171058-19-8

Molecular Formula: $C_{22}H_{43}ClN_2$

Molecular Weight: 371.04 g/mol [\[1\]](#)

This technical guide provides an in-depth overview of **3-Methyl-1-octadecylimidazolium chloride**, an ionic liquid with significant potential in various scientific and drug development applications. This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its properties, synthesis, and biological activities.

Physicochemical Properties

3-Methyl-1-octadecylimidazolium chloride is a viscous liquid at room temperature.[\[2\]](#) Limited specific data for this exact compound is available; however, properties can be inferred from related long-chain 1-alkyl-3-methylimidazolium chlorides.

Property	Value	Reference
Appearance	Colorless to brown viscous liquid	[3]
Solubility	Hygroscopic	[2]
Thermal Stability	Stable under normal temperatures and pressures.	[2]

Synthesis

A general and adaptable two-step synthesis for 1-alkyl-3-methylimidazolium halides provides a reliable method for producing **3-Methyl-1-octadecylimidazolium chloride**. The process involves the quaternization of 1-methylimidazole followed by an optional anion exchange if starting from a different halide. For the direct synthesis of the chloride salt, 1-chlorooctadecane would be used.

Experimental Protocol: Synthesis of 1-Alkyl-3-methylimidazolium Halides

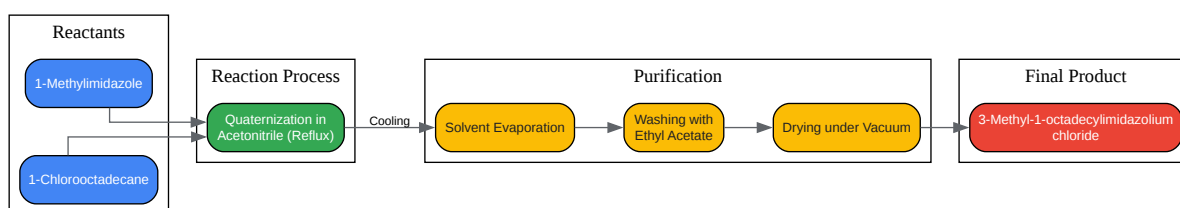
This protocol is adapted from the synthesis of similar 1-alkyl-3-methylimidazolium halides and can be applied for the synthesis of **3-Methyl-1-octadecylimidazolium chloride**.

Materials:

- 1-Methylimidazole
- 1-Chlorooctadecane
- Acetonitrile (or other suitable solvent)
- Ethyl acetate (for washing)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of 1-methylimidazole and 1-chlorooctadecane in a suitable solvent such as acetonitrile.
- Heat the reaction mixture to reflux and maintain for 24-48 hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Wash the resulting crude product with a non-polar solvent like ethyl acetate to remove any unreacted starting materials.
- The resulting ionic liquid can be further purified by dissolving it in a minimal amount of a polar solvent (e.g., dichloromethane) and then precipitating it by adding a non-polar solvent.
- Dry the purified product under vacuum to remove any residual solvent.



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General synthesis workflow for **3-Methyl-1-octadecylimidazolium chloride**.

Biological Activity

Long-chain 1-alkyl-3-methylimidazolium salts, including **3-Methyl-1-octadecylimidazolium chloride**, have demonstrated significant antimicrobial and cytotoxic properties. The biological

activity is strongly correlated with the length of the alkyl chain, with longer chains generally exhibiting higher potency.

Antimicrobial Activity

These ionic liquids show broad-spectrum antimicrobial activity against both Gram-positive and Gram-negative bacteria, as well as fungi. The mechanism of action is primarily attributed to the disruption of the cell membrane.^[4]

Microorganism	MIC (mM)	Reference
Staphylococcus aureus	0.034	[5]
Escherichia coli	0.27	[5]
Candida albicans	0.017	[5]

Note: MIC values can vary depending on the specific strain and experimental conditions.

Cytotoxicity

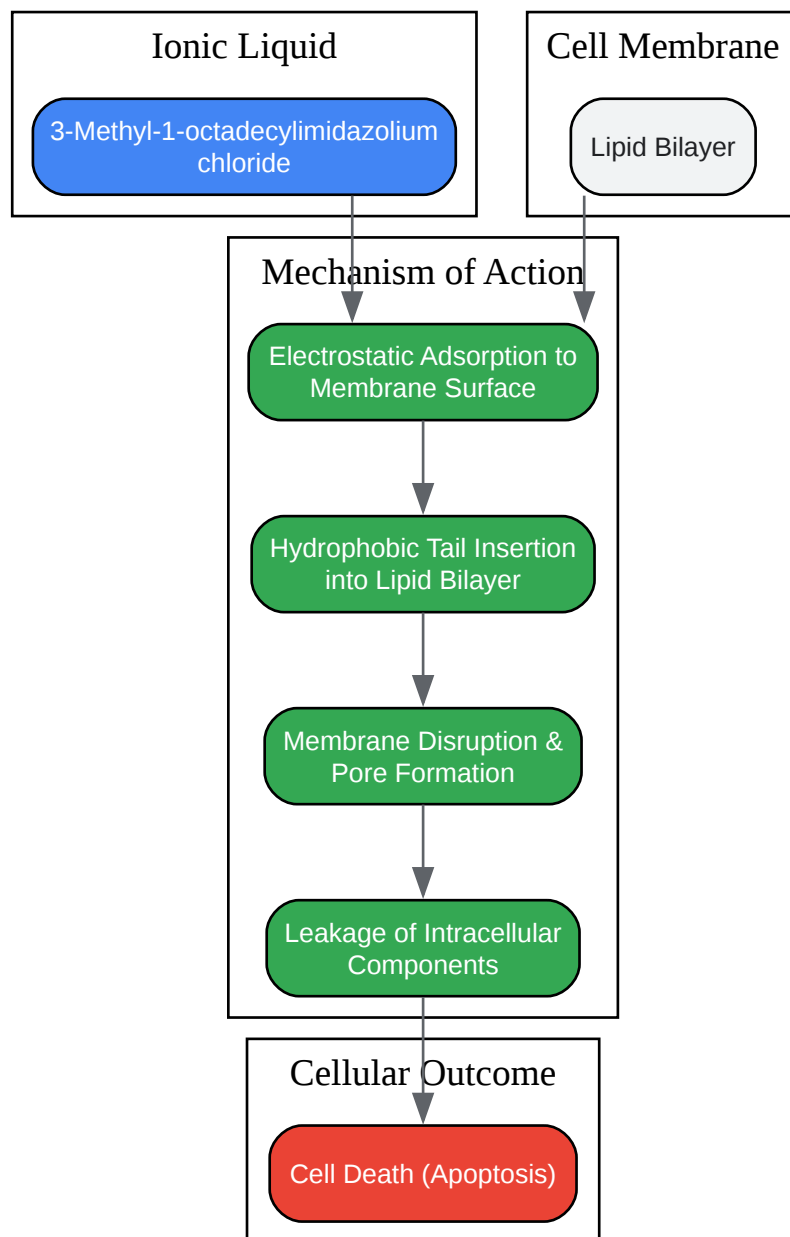
The cytotoxic effects of **3-Methyl-1-octadecylimidazolium chloride** have been evaluated against various cancer cell lines. The primary mechanism of cytotoxicity is also linked to cell membrane disruption, leading to apoptosis.

Cell Line	IC ₅₀ (μM)	Reference
HepG2 (Human Liver Carcinoma)	~5-10	Inferred from related compounds ^[6]
A549 (Human Lung Carcinoma)	~1-5	Inferred from related compounds

Mechanism of Action: Cell Membrane Disruption

The amphiphilic nature of **3-Methyl-1-octadecylimidazolium chloride**, with its charged imidazolium head and long hydrophobic octadecyl tail, drives its interaction with and

subsequent disruption of the cell membrane. This process can be visualized as a multi-step mechanism.



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References

- 1. chembk.com [chembk.com]
- 2. 3-METHYL-1-OCTADECYLIMIDAZOLIUM CHLORIDE | CAS#:171058-19-8 | Chemsrcc [chemsrc.com]
- 3. fishersci.com [fishersci.com]
- 4. Correlating Lipid Membrane Permeabilities of Imidazolium Ionic Liquids with Their Cytotoxicities on Yeast, Bacterial, and Mammalian Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
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